HPLC method development for 4-Amino-2-bromo-5-fluorophenol analysis

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Compound of Interest

Compound Name:	*4-Amino-2-bromo-5-fluorophenol*
CAS No.:	*111856-96-3*
Cat. No.:	*B2762839*

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Application Note: HPLC Method Development for **4-Amino-2-bromo-5-fluorophenol**

Executive Summary

4-Amino-2-bromo-5-fluorophenol (CAS: 111856-96-3) is a critical pharmacophore used in the synthesis of multi-targeted kinase inhibitors (e.g., Regorafenib analogs) and advanced agrochemicals.[1][2] Its structural complexity—containing both acidic (phenol) and basic (amine) moieties alongside hydrophobic halogens—presents unique chromatographic challenges, including peak tailing, oxidation instability, and pH-dependent retention shifts.[1][2][3]

This guide provides a scientifically grounded, "First Principles" approach to developing a validated HPLC method for this compound. Unlike generic protocols, this document addresses the specific physicochemical interactions of the bromo-fluoro-aminophenol core to ensure long-term method robustness.[1][2][3]

Physicochemical Profiling & Strategy

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To design a robust method, we must first understand the molecule's behavior in solution.[1][2][3]

Chemical Identity

- Formula:
- Molecular Weight: 206.01 g/mol [2][4][5][6]
- Structure: A phenol core with an amino group at the para position, a bromine at ortho, and a fluorine at meta.[1][2][3]

Ionization & pH Strategy (The "pKa Driver")

The separation strategy hinges on the ionization states of the functional groups:

- Phenol (

  ): The electron-withdrawing Bromine (

) and Fluorine (

) atoms stabilize the phenoxide anion, likely lowering the pKa from 10.0 (phenol) to ~7.5–8.5.[1][2][3]
- Amine (

  ): The ortho-Fluorine exerts a strong inductive effect (-I), reducing electron density on the nitrogen.[1][2][3] This lowers the pKa of the conjugate acid (

) from 4.6 (aniline) to ~2.5–3.5.[1][2][3]

The Decision: We will utilize an Acidic Mobile Phase (pH 2.0 – 2.5).[1][2][3]

- Why? At pH 2.5, the phenol is fully protonated (Neutral,

) and the amine is fully protonated (Cationic,

).[1][2][3] This creates a single, stable cationic species that retains well on Reversed-Phase (RP) columns via hydrophobic interactions (from Br/F) while maintaining good solubility.[1][2]

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Stability Warning

Aminophenols are prone to auto-oxidation, forming quinone imines (turning samples pink/brown).[1][2][3]

- Protocol Requirement: Sample diluents must contain an antioxidant (e.g., 0.1% Ascorbic Acid or Sodium Bisulfite) and be protected from light.[1][2][3]

Method Development Workflow



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Figure 1: Logical workflow for developing the separation method.

Detailed Experimental Protocol

Equipment & Reagents

- HPLC System: Agilent 1260/1290 Infinity II or Waters Alliance (Quaternary Pump, DAD).
- Column:
  - Primary: C18 (e.g., Agilent ZORBAX Eclipse Plus C18), 4.6 x 150 mm, 3.5 µm.[1][2][3]
  - Alternative (For Isomer Separation): Pentafluorophenyl (PFP) (e.g., Phenomenex Kinetex F5).[1][2][3] The PFP phase interacts specifically with the halogenated ring, offering superior selectivity for impurities like 2-bromo-4-fluorophenol.[1][2]
- Reagents: HPLC Grade Acetonitrile (ACN), Formic Acid (FA) or Phosphoric Acid ( ), Ascorbic Acid.[1][2][3]

The "Golden" Method Parameters

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Parameter	Specification	Rationale
Mobile Phase A	0.1% Formic Acid in Water (pH ~2.[1][3]7)	Maintains amine protonation ( ) to prevent silanol tailing.
Mobile Phase B	100% Acetonitrile	Stronger eluent than Methanol; better peak shape for halogens.[1]
Flow Rate	1.0 mL/min	Standard backpressure/efficiency balance.[1]
Column Temp	30°C	Improves mass transfer and retention time reproducibility.[1]
Injection Volume	5 - 10 µL	Dependent on sensitivity requirements.[1]
Detection (UV)	230 nm (Primary), 280 nm (Secondary)	230 nm captures the benzene ring transition; 280 nm is specific to the phenol auxochrome.[2][3]

Gradient Profile

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Time (min)	% Mobile Phase B	Event
0.0	5%	Initial Hold (Equilibration)
2.0	5%	Sample Injection / Void Volume
12.0	60%	Linear Gradient (Elution of Analyte)
12.1	95%	Column Wash (Remove dimers/oxidation products)
15.0	95%	Hold Wash
15.1	5%	Re-equilibration
20.0	5%	Ready for next injection

Note: The analyte is expected to elute between 7.5 – 9.0 minutes under these conditions.

Sample Preparation (Critical Step)

Failure to stabilize the sample is the #1 cause of method failure (appearing as "ghost peaks" or area loss).[1][2][3]

- Stock Solution (1.0 mg/mL): Weigh 10 mg of **4-Amino-2-bromo-5-fluorophenol** into a 10 mL amber volumetric flask. Dissolve in 100% Acetonitrile.[1][2][3]
- Diluent Preparation: Water:Acetonitrile (90:[1][2][3]10) containing 0.1% Ascorbic Acid.[1][2][3]
  - Mechanism:[5][7][8] Ascorbic acid acts as a sacrificial antioxidant, preventing the amino-phenol from oxidizing to the quinone imine form.[1][2]
- Working Standard (50 µg/mL): Dilute the Stock Solution into the Diluent.
- Storage: Autosampler temperature must be set to 4°C.

Troubleshooting & Optimization

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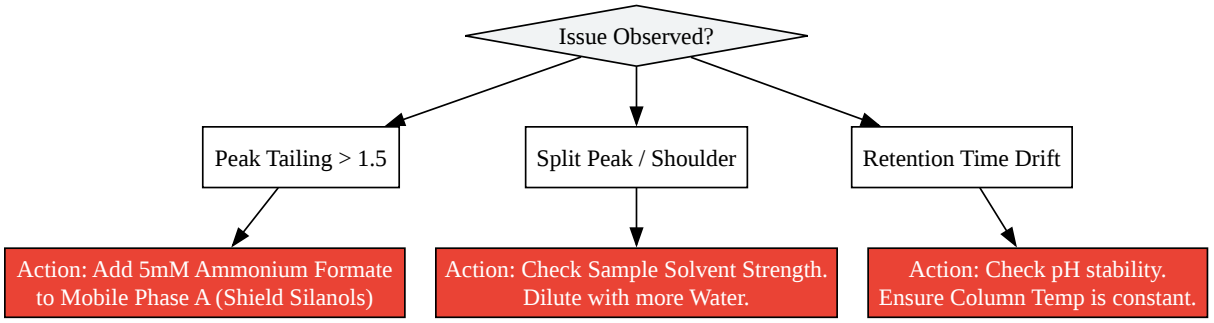

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Figure 2: Decision tree for common chromatographic issues.

- Issue:Peak Tailing.
  - Cause: Interaction between the positively charged amine (

) and residual silanols (

) on the column silica.[1][2][3]
  - Fix: Increase buffer ionic strength (use 10-20 mM Phosphate buffer pH 2.5 instead of Formic Acid) or use a "Base Deactivated" column (e.g., Agilent Eclipse Plus or Waters XBridge).[1][2][3]
- Issue:Extra Peaks Growing Over Time.
  - Cause: Oxidation.[1][2][3]
  - Fix: Freshly prepare samples; ensure antioxidant is present; use amber glassware.

Validation Criteria (System Suitability)

To ensure the method is "Trustworthy" for regulatory use (ICH Q2(R1)), the following criteria must be met:

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Parameter	Acceptance Criteria
Retention Time %RSD	1.0% (n=6 injections)
Peak Area %RSD	1.0% (n=6 injections)
Tailing Factor ( )	
Theoretical Plates (N)	
Resolution ( )	(between analyte and nearest impurity)
LOD / LOQ	S/N > 3 (LOD) and S/N > 10 (LOQ)

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